

An In-depth Technical Guide to the Chemical Properties of Methyltetrazine-Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyltetrazine-acid

Cat. No.: B608996

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core chemical properties of **methyltetrazine-acid**, a key reagent in the field of bioorthogonal chemistry. The information presented herein is intended to support researchers and professionals in drug development and other scientific disciplines in the effective application of this versatile molecule.

Core Chemical Properties

Methyltetrazine-acid, systematically named 2-(4-(6-methyl-1,2,4,5-tetrazin-3-yl)phenyl)acetic acid, is a bifunctional molecule featuring a methyltetrazine moiety for bioorthogonal reactions and a carboxylic acid for conjugation.^{[1][2]} Its compact design minimizes steric hindrance in conjugation applications.^[1]

Physicochemical Data

The fundamental physicochemical properties of **methyltetrazine-acid** are summarized in the table below. This data is essential for accurate experimental design, including reaction stoichiometry and solution preparation.

Property	Value	Source(s)
Systematic Name	2-(4-(6-methyl-1,2,4,5-tetrazin-3-yl)phenyl)acetic acid	[2]
CAS Number	1380500-88-8	[3]
Molecular Formula	C ₁₁ H ₁₀ N ₄ O ₂	[2]
Molecular Weight	230.22 g/mol	[2]
Appearance	Red to purple crystalline solid	[4]
Purity	Typically ≥95% (as determined by HPLC)	[4]
Solubility	Soluble in DMSO, DMF, and THF	[4]
Storage Conditions	Store at -20°C, desiccated	[5]

Spectroscopic Properties

The tetrazine core of **methyltetrazine-acid** imparts a characteristic pink or red color. The UV-Vis absorption properties are critical for monitoring its concentration and reaction progress.

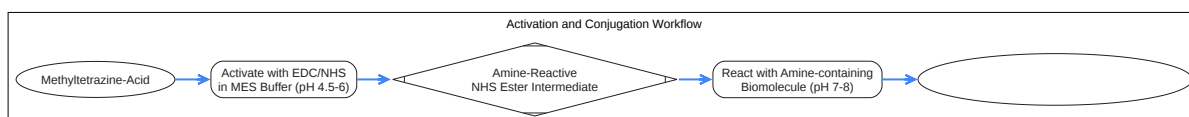
Parameter	Value	Notes
λ_{max} (approx.)	~520-540 nm	The disappearance of this absorbance is commonly used to monitor the reaction with trans-cyclooctene (TCO).[6]
Molar Extinction Coefficient (ϵ)	Not explicitly reported	-

Reactivity and Applications

Methyltetrazine-acid is primarily utilized for its role in the inverse-electron-demand Diels-Alder (IEDDA) reaction, a cornerstone of bioorthogonal "click" chemistry.[1][7]

The IEDDA Reaction with Trans-Cyclooctene (TCO)

The methyltetrazine group reacts rapidly and specifically with strained alkenes, most notably trans-cyclooctene (TCO), to form a stable dihydropyridazine conjugate.[1][7] This reaction is exceptionally fast and proceeds under mild, physiological conditions without the need for a catalyst, making it ideal for applications in complex biological systems.[8][9]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetrazine- and trans-cyclooctene-functionalised polypept(o)ides for fast bioorthogonal tetrazine ligation - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. 2-(4-(6-Methyl-1,2,4,5-tetrazin-3-yl)phenyl)acetic acid | C₁₁H₁₀N₄O₂ | CID 60145307 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1380500-88-8|2-(4-(6-Methyl-1,2,4,5-tetrazin-3-yl)phenyl)acetic acid|BLD Pharm [bldpharm.com]
- 4. vectorlabs.com [vectorlabs.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Methyltetrazine-Acid suppliers & manufacturers in China [m.chemicalbook.com]

- 7. Synthesis and Evaluation of a Series of 1,2,4,5-Tetrazines for Bioorthogonal Conjugation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Tetrazine- and trans -cyclooctene-functionalised polypept(o)ides for fast bioorthogonal tetrazine ligation - Polymer Chemistry (RSC Publishing) DOI:10.1039/D0PY00375A [pubs.rsc.org]
- 9. Trans-Cyclooctene-Functionalized PeptoBrushes with Improved Reaction Kinetics of the Tetrazine Ligation for Pretargeted Nuclear Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Methyltetrazine-Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608996#methyltetrazine-acid-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com